

# An In-depth Technical Guide to Primocarcin

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## Compound of Interest

Compound Name: *Primocarcin*

Cat. No.: *B14178731*

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IUPAC Name: 5-acetamido-4-oxohex-5-enamide

Synonyms:

- **Primocarcin**
- 5-(Acetylamino)-4-oxo-5-hexenamide
- 5-Hexenamide, 5-(acetylamino)-4-oxo-
- 4-Acetamido-4-penten-3-one-1-carboxamide
- NSC 525602
- BRN 2415620
- UNII-DD0O1I61Y2[1]

This guide serves as a comprehensive resource for researchers, scientists, and drug development professionals interested in the chemical and biological aspects of **Primocarcin**.

## Chemical Identity and Properties

**Primocarcin**, systematically named 5-acetamido-4-oxohex-5-enamide according to IUPAC nomenclature, is an organic compound with the molecular formula  $C_8H_{12}N_2O_3$ . [1] It is registered under the CAS number 3750-26-3. [1] The compound is also known by several synonyms, reflecting its history in chemical and pharmaceutical research. [1]

Table 1: Chemical Identifiers for **Primocarcin**

| Identifier        | Value  |
|-------------------|--|
| IUPAC Name        | 5-acetamido-4-oxohex-5-enamide[1]                                |
| Molecular Formula | C <sub>8</sub> H <sub>12</sub> N <sub>2</sub> O <sub>3</sub> [1] |
| CAS Number        | 3750-26-3[1]   |
| PubChem CID       | 19565[1]   |
| UNII              | DD0O1I61Y2[1]  |
| NSC Number        | 525602[1]  |

## Biological Activity and Signaling Pathways

Currently, there is a notable lack of publicly available scientific literature detailing the specific biological activities, mechanism of action, and signaling pathways associated with **Primocarcin**. Extensive searches of scientific databases did not yield specific experimental studies, quantitative data, or detailed experimental protocols for this compound.

Therefore, the creation of data tables summarizing quantitative data and detailed experimental methodologies, as well as the generation of diagrams for signaling pathways, is not possible at this time due to the absence of primary research on **Primocarcin**.

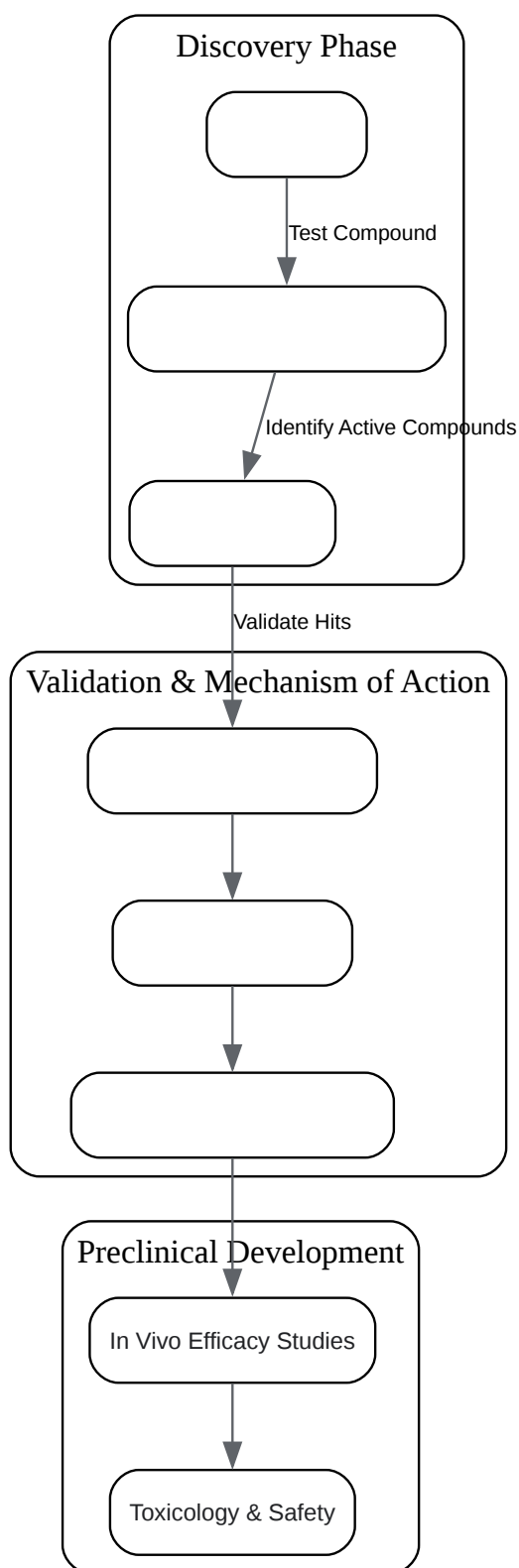
## Future Research Directions

The absence of detailed biological data for **Primocarcin** presents an opportunity for novel research. Future investigations could focus on:

- **Screening for Biological Activity:** Initial in vitro screening assays could be conducted to identify potential biological targets and pharmacological effects of **Primocarcin**. This could include assays for anticancer, antimicrobial, or anti-inflammatory activity.
- **Mechanism of Action Studies:** Should biological activity be identified, subsequent studies would be necessary to elucidate the underlying mechanism of action. This would involve identifying the molecular targets and signaling pathways modulated by **Primocarcin**.

- Computational Modeling: In the absence of experimental data, computational methods such as molecular docking and quantitative structure-activity relationship (QSAR) studies could be employed to predict potential biological targets and activities based on the chemical structure of **Primocarcin**.

A hypothetical workflow for investigating the biological activity of **Primocarcin** is presented below.



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Hypothetical workflow for investigating **Primocarcin's** bioactivity.

This logical workflow illustrates a potential path for future research, from initial screening to preclinical evaluation. Researchers are encouraged to pursue these avenues to uncover the potential therapeutic applications of **Primocarcin**.

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## References

- 1. Prions activate a p38 MAPK synaptotoxic signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
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